

Essential Safety and Handling Guidelines for Calcium Nonanoate

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Compound of Interest		
Compound Name:	Calcium nonanoate	
Cat. No.:	B13772541	Get Quote

For laboratory personnel, including researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides crucial safety and logistical information for the handling and disposal of **Calcium nonanoate**, grounded in available data for similar substances.

Note: A specific Safety Data Sheet (SDS) for **Calcium nonanoate** was not located. The following guidance is based on data for similar calcium salts and nonanoic acid. Always consult with your institution's Environmental Health and Safety (EHS) department for specific protocols.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **Calcium nonanoate**, a comprehensive approach to personal protection is essential to minimize exposure and ensure safety. The recommended personal protective equipment includes:

- Eye Protection: Wear safety glasses with side shields or goggles. If there is a risk of splashing, a face shield is recommended.
- Hand Protection: Use chemically resistant gloves, such as nitrile or neoprene. Inspect gloves for any signs of degradation or puncture before use.
- Respiratory Protection: In situations where dust may be generated, a NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is necessary. Ensure proper fit and use.



• Skin and Body Protection: A lab coat or chemical-resistant apron should be worn to protect against skin contact. In cases of potential significant exposure, a full-body suit may be required.

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling:

- Ventilation: Handle Calcium nonanoate in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or fumes.
- Avoid Dust Formation: Take measures to prevent the generation of dust. Use appropriate tools and techniques for transferring the substance.
- Grounding: If large quantities are being handled, ensure that equipment is properly grounded to prevent electrostatic discharge, which could ignite dust.
- Hygiene: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in the work area.

Storage:

- Container: Keep the container tightly closed and store in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and moisture.

Disposal Plan

Dispose of **Calcium nonanoate** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- Waste Characterization: The waste may be classified as hazardous. Consult your institution's EHS department for proper waste characterization.
- Containerization: Collect waste in a designated, properly labeled, and sealed container.



 Disposal Route: Do not dispose of down the drain or in the regular trash unless explicitly approved by EHS. Arrange for pickup by a licensed hazardous waste disposal company.

Quantitative Data Summary

The following table summarizes available quantitative data for **Calcium nonanoate** and related compounds. Note the absence of specific occupational exposure limits for **Calcium nonanoate** itself.

Property	Value	Source/Compound
Molecular Formula	C18H34CaO4	ChemSrc[1]
Molecular Weight	354.538 g/mol	ChemSrc[1]
Occupational Exposure Limits	No specific limits established for Calcium nonanoate.	
OSHA PEL for Calcium Oxide: 5 mg/m ³	NIOSH[2]	
NIOSH REL for Calcium Oxide: TWA 2 mg/m³	NIOSH	_
Acute Toxicity (Oral LD50, Rat)	4,280 mg/kg (for Calcium Acetate)	Fisher Scientific[3]

Experimental Protocols: First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Inhalation:

- Move the individual to fresh air.
- If breathing is difficult, provide oxygen.
- If breathing has stopped, give artificial respiration.
- Seek immediate medical attention.



Skin Contact:

- Immediately remove contaminated clothing.
- Wash the affected area with soap and plenty of water for at least 15 minutes.
- Seek medical attention if irritation develops or persists.

Eye Contact:

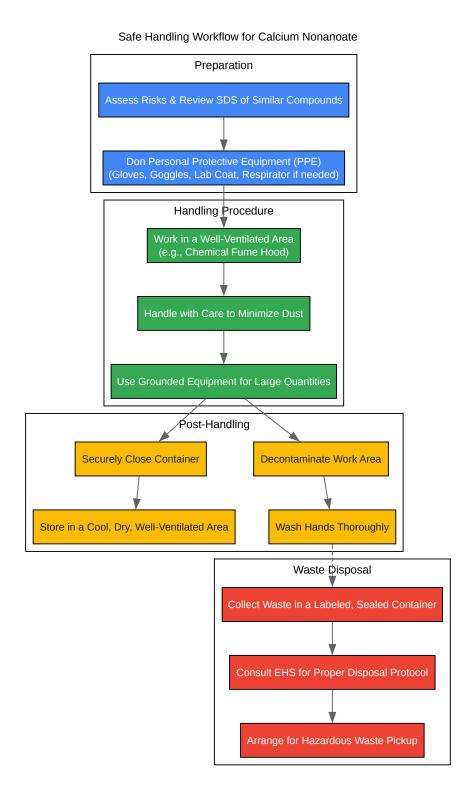
- Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Remove contact lenses if present and easy to do.
- Seek immediate medical attention.

Ingestion:

- · Do not induce vomiting.
- If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink.
- Never give anything by mouth to an unconscious person.
- · Seek immediate medical attention.

Visual Workflow for Safe Handling of Calcium Nonanoate





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Caption: Workflow for the safe handling and disposal of **Calcium Nonanoate** in a laboratory setting.

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References

- 1. calcium nonan-1-oate | CAS#:29813-38-5 | Chemsrc [chemsrc.com]
- 2. CDC NIOSH Pocket Guide to Chemical Hazards Calcium oxide [cdc.gov]
- 3. Calcium;9-(carboxylatoamino)nonanoate | C10H17CaNO4 | CID 140969232 PubChem [pubchem.ncbi.nlm.nih.gov]
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